

5-bromo-3-chlorosalicylaldehyde material safety data sheet (MSDS) analysis

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Compound of Interest

Compound Name: 5-Bromo-3-chloro-2-hydroxybenzaldehyde

Cat. No.: B1270747

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Technical Support Center: 5-bromo-3-chlorosalicylaldehyde

This technical support guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with 5-bromo-3-chlorosalicylaldehyde (CAS No: 19652-32-5).

Material Safety Data Sheet (MSDS) Analysis

A thorough analysis of the Material Safety Data Sheet reveals critical information regarding the handling, storage, and emergency procedures for 5-bromo-3-chlorosalicylaldehyde.

Physicochemical and Safety Data

The quantitative data from the MSDS is summarized below for easy reference.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ BrClO ₂	[1][2]
Molecular Weight	235.46 g/mol	[1][3]
Appearance	White to light yellow or green powder/crystal	[4][5]
Melting Point	85-88 °C	[3][6]
Boiling Point (Predicted)	245.3 ± 35.0 °C	[7]
Purity	>96.0% to 98%	[3][4]
Storage Class	11 (Combustible Solids)	[3][6]

GHS Hazard Information

5-bromo-3-chlorosalicylaldehyde is classified with the following hazards:

- H315: Causes skin irritation.[1][7]
- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][7]

The signal word for this chemical is Warning.[1][7]

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues and questions that may arise during experiments involving 5-bromo-3-chlorosalicylaldehyde.

Q1: What are the proper storage conditions for 5-bromo-3-chlorosalicylaldehyde?

A1: Store the compound in a cool, dry, and well-ventilated place.[7][8] Keep the container tightly closed. Some sources indicate the material is air-sensitive, so storage under an inert atmosphere (e.g., nitrogen) is recommended for long-term stability.[7][9]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE includes safety glasses or eyeshields, chemical-resistant gloves, and a lab coat.[3][7][8] When handling the powder, a type N95 (US) dust mask should be used to avoid inhalation.[3][6] Work should be conducted in a well-ventilated area or a chemical fume hood.[8]

Q3: What should I do in case of accidental skin or eye contact?

A3: In case of skin contact, immediately wash the affected area with plenty of soap and water.[7][8] If skin irritation occurs, seek medical advice.[8] For eye contact, rinse cautiously with water for several minutes.[7][8] Remove contact lenses if present and easy to do, and continue rinsing.[7][8] If eye irritation persists, get medical advice or attention.[8]

Q4: The compound has changed color in storage. Is it still usable?

A4: A significant color change, such as darkening to yellow or brown, may indicate degradation.[10] The most common degradation pathway for aromatic aldehydes is oxidation of the aldehyde group to a carboxylic acid, which can affect the compound's purity and reactivity.[10] It is recommended to verify the purity of the material using an appropriate analytical technique (e.g., NMR, GC-MS) before use if degradation is suspected.

Q5: I am having trouble dissolving the compound. What solvents are recommended?

A5: While specific solubility data is not widely available in the search results, related compounds are soluble in solvents like chloroform, dichloromethane, and ethyl acetate.[10] For syntheses, ethanol is often used as a solvent.[11] If you are experiencing solubility issues, ensure the compound has not degraded, as the resulting carboxylic acid may have different solubility properties.[10]

Q6: What are the recommended disposal procedures?

A6: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8] Do not let the product enter drains.[7] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[8]

Experimental Protocols & Workflows

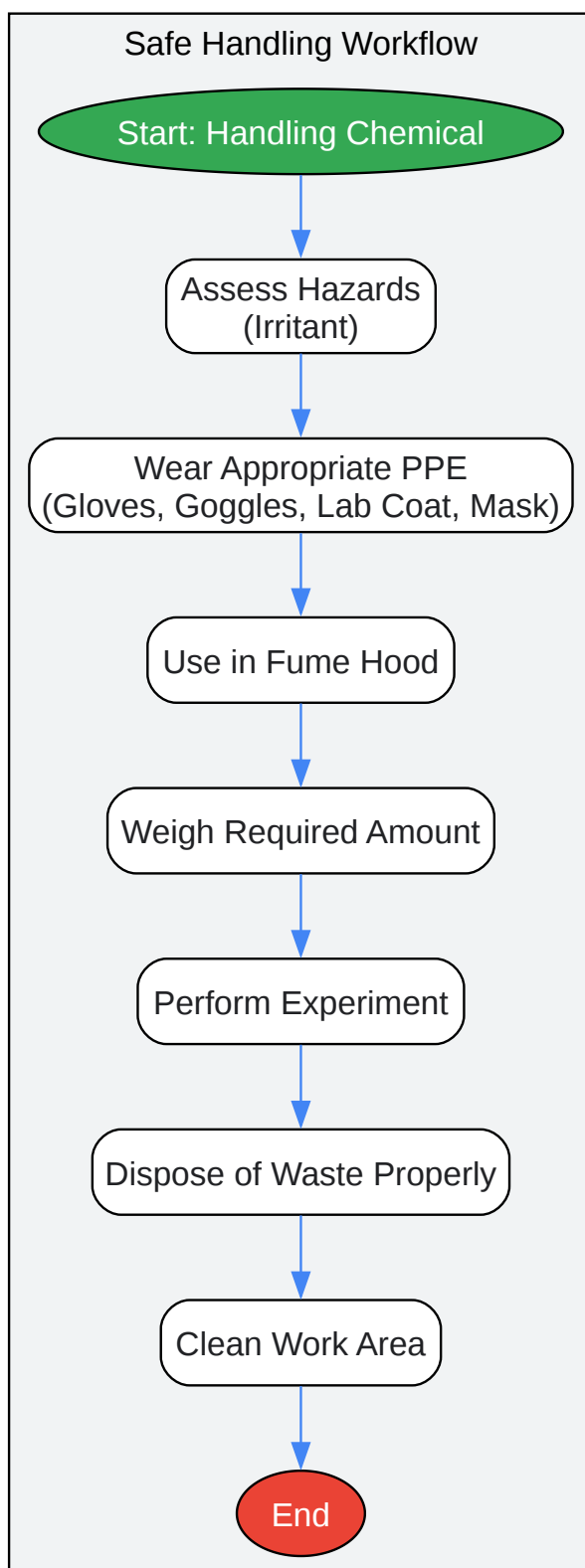
General Protocol for Schiff Base Synthesis

5-bromo-3-chlorosalicylaldehyde is commonly used in the synthesis of Schiff bases.^{[3][12]} A general procedure involves the condensation reaction with a primary amine.

- **Dissolution:** Dissolve 5-bromo-3-chlorosalicylaldehyde in a suitable solvent, such as ethanol.
- **Addition of Amine:** Add an equimolar amount of the desired primary amine to the solution.
- **Reaction:** Stir the mixture at room temperature or with gentle heating. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Isolation:** The resulting Schiff base product often precipitates from the solution upon formation or after cooling. The solid can then be collected by filtration.
- **Purification:** If necessary, the product can be purified by recrystallization from an appropriate solvent.

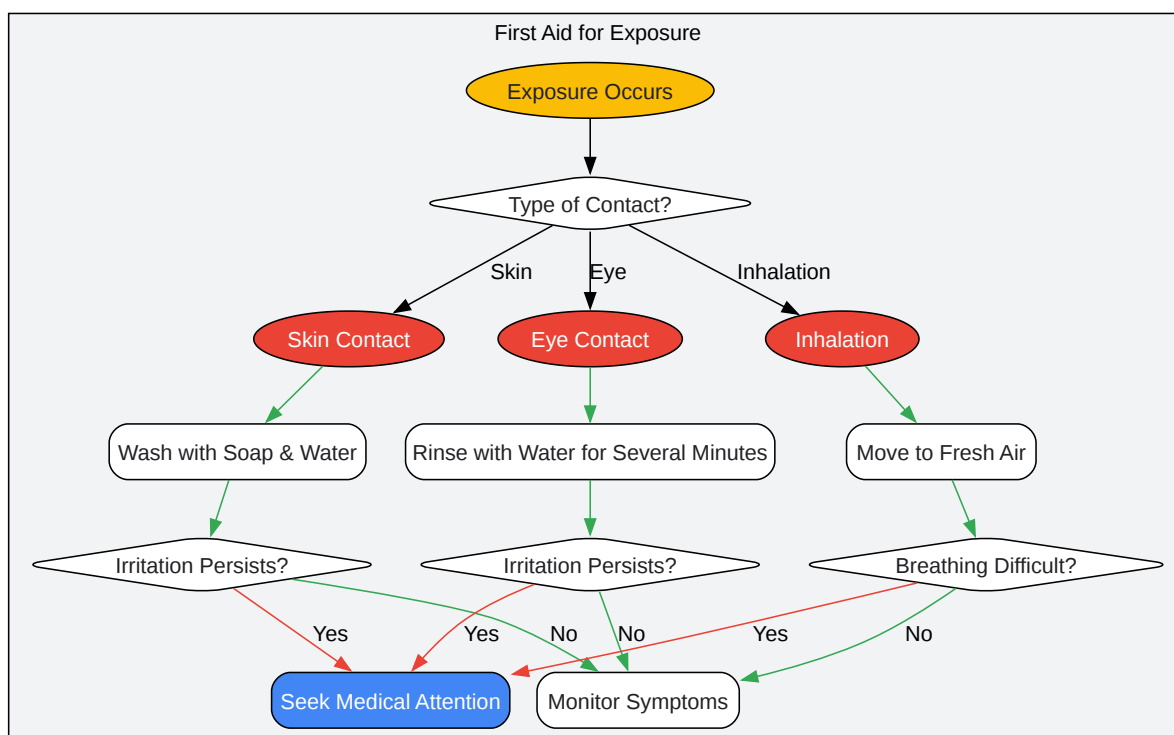
Visualizing Safety and Experimental Workflows

The following diagrams illustrate key safety and handling workflows.



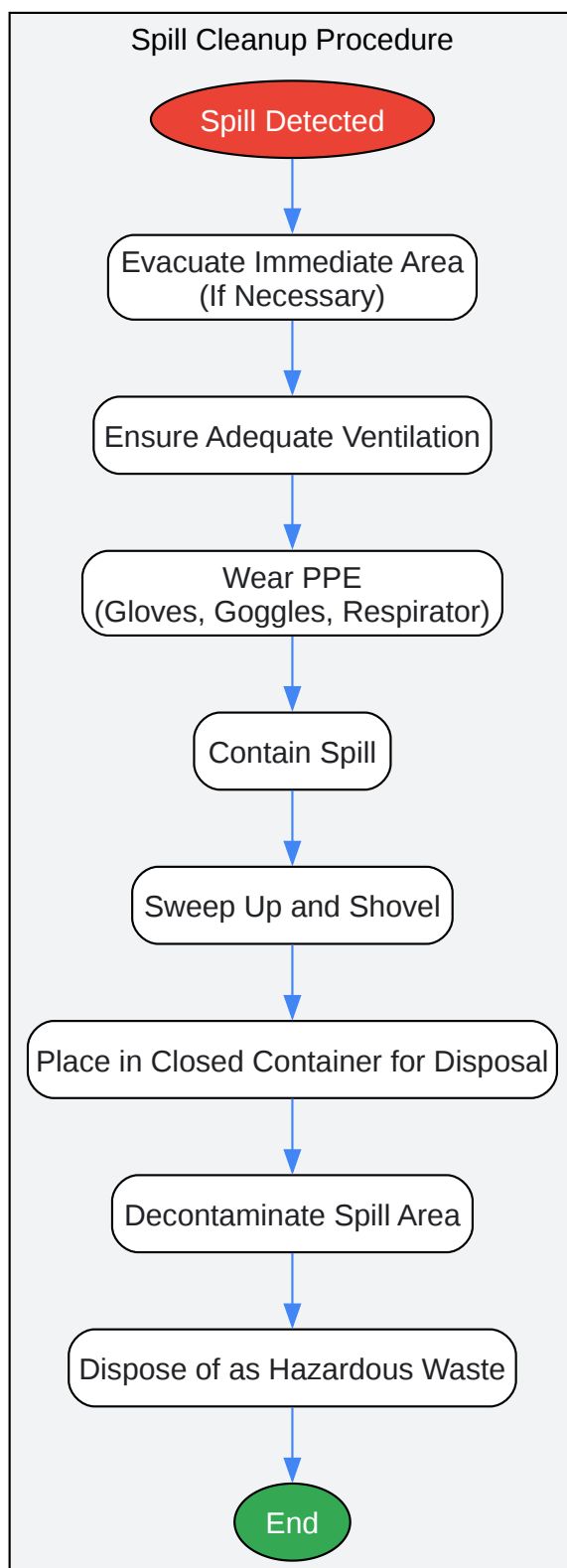
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Caption: Logical workflow for safely handling 5-bromo-3-chlorosalicylaldehyde.



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Caption: Decision tree for first aid response to accidental exposure.



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References

- 1. 3-Bromo-5-chloro-2-hydroxybenzaldehyde | C₇H₄BrClO₂ | CID 519676 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 3-Bromo-5-chlorosalicylaldehyde 98 19652-32-5 [sigmaaldrich.com]
- 4. 3-Bromo-5-chlorosalicylaldehyde | 19652-32-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 3-Bromo-5-chlorosalicylaldehyde | 19652-32-5 | TCI AMERICA [tcichemicals.com]
- 6. 3-Bromo-5-chlorosalicylaldehyde 98 19652-32-5 [sigmaaldrich.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. benchchem.com [benchchem.com]
- 11. mdpi.com [mdpi.com]
- 12. 3-Bromo-5-chlorosalicylaldehyde | 19652-32-5 [chemicalbook.com]
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